

An In-depth Technical Guide to 1-Cyclohexyl-2-pyrrolidone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyclohexylpyrrolidine

Cat. No.: B1352309

[Get Quote](#)

A Note on Nomenclature: The query specified "**2-cyclohexylpyrrolidine**." However, an extensive search of chemical databases and scientific literature reveals a scarcity of information for a compound with this name. It is highly probable that the intended compound was 1-cyclohexyl-2-pyrrolidone, also known as N-cyclohexyl-2-pyrrolidone (CHP). This guide will focus on this well-documented compound.

IUPAC Name: 1-cyclohexylpyrrolidin-2-one^{[1][2]} CAS Number: 6837-24-7^{[1][2][3][4]}

This technical guide provides a comprehensive overview of 1-cyclohexyl-2-pyrrolidone, tailored for researchers, scientists, and professionals in drug development. The document details its chemical and physical properties, synthesis, applications, and toxicological data, presenting quantitative information in structured tables and outlining experimental methodologies where available.

Physicochemical Properties

1-Cyclohexyl-2-pyrrolidone is a colorless to pale yellow liquid with a faint, characteristic odor.^[3] It is a high-boiling, low-volatility solvent with good thermal stability.^[2] Its miscibility with water and a wide range of organic solvents makes it a versatile compound in various industrial and research applications.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₇ NO	[1][2][3]
Molecular Weight	167.25 g/mol	[1][2][3]
Density	1.026 g/cm ³ at 25°C	[3]
Melting Point	12 °C	[3][5]
Boiling Point	284 °C	[3][5]
Flash Point	145 °C	[3][5]
Vapor Pressure	<0.07 hPa at 20°C	[3]
Water Solubility	Soluble	[3][4]
log Kow (Octanol-Water Partition Coefficient)	2.16	[3]

Synthesis of 1-Cyclohexyl-2-pyrrolidone

Several synthetic routes to 1-cyclohexyl-2-pyrrolidone have been reported. A common laboratory-scale synthesis involves the reductive amination of cyclohexanone with pyrrolidine.

Experimental Protocol: Synthesis via Reductive Amination

This protocol is based on a described synthesis of 1-cyclohexylpyrrolidine, which can be adapted for the synthesis of 1-cyclohexyl-2-pyrrolidone by using 2-pyrrolidone as a starting material.

Materials:

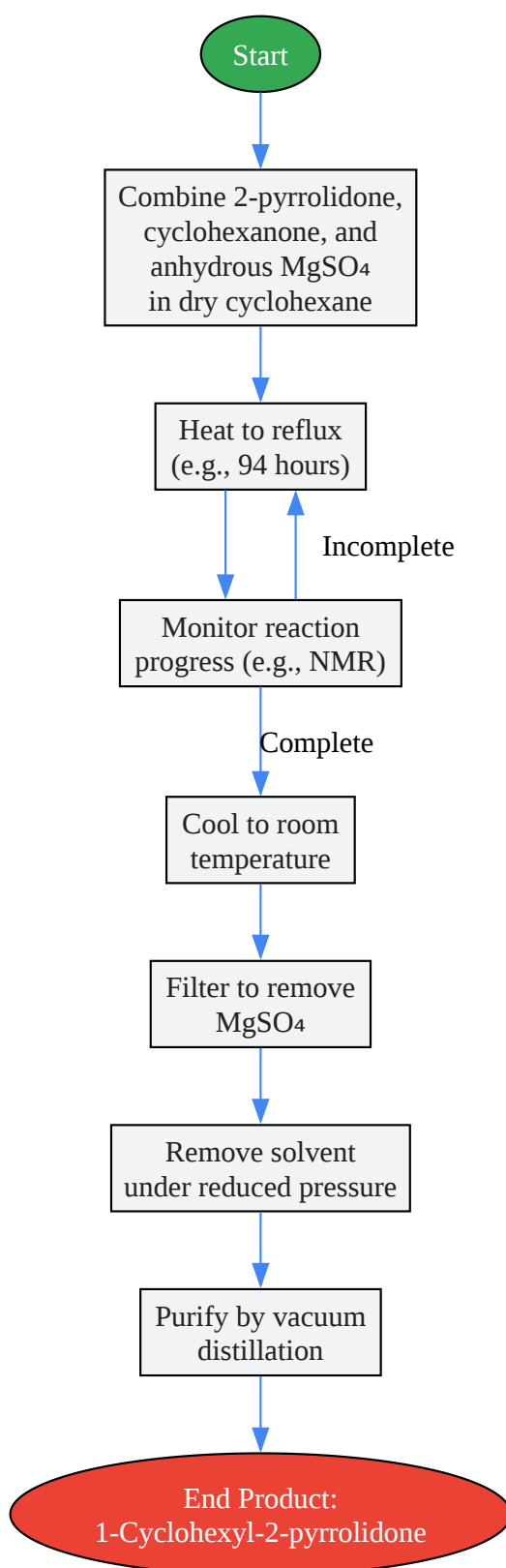
- 2-pyrrolidone
- Cyclohexanone
- Dry cyclohexane

- Anhydrous magnesium sulfate (MgSO_4)
- 3-neck reaction flask
- Mechanical stirrer
- Heating mantle
- Reflux condenser

Procedure:

- Set up a 3-neck reaction flask equipped with a mechanical stirrer, a heating mantle, and a reflux condenser.
- In the reaction flask, combine a 2-molar equivalent of 2-pyrrolidone with a 1-molar equivalent of cyclohexanone in dry cyclohexane to create a 1M solution with respect to cyclohexanone.
- To this mixture, add a 2-molar equivalent of anhydrous magnesium sulfate, which acts as a dehydrating agent.
- The resulting mixture is heated to reflux and maintained for an extended period (e.g., 94 hours, as described for a similar reaction).[6]
- The progress of the reaction should be monitored using an appropriate analytical technique, such as Nuclear Magnetic Resonance (NMR) spectroscopy.[6]
- Upon completion, the reaction mixture is cooled to room temperature.
- The solid magnesium sulfate is removed by filtration.
- The solvent (cyclohexane) is removed from the filtrate under reduced pressure.
- The crude product can then be purified by vacuum distillation.

Synthesis Workflow



[Click to download full resolution via product page](#)

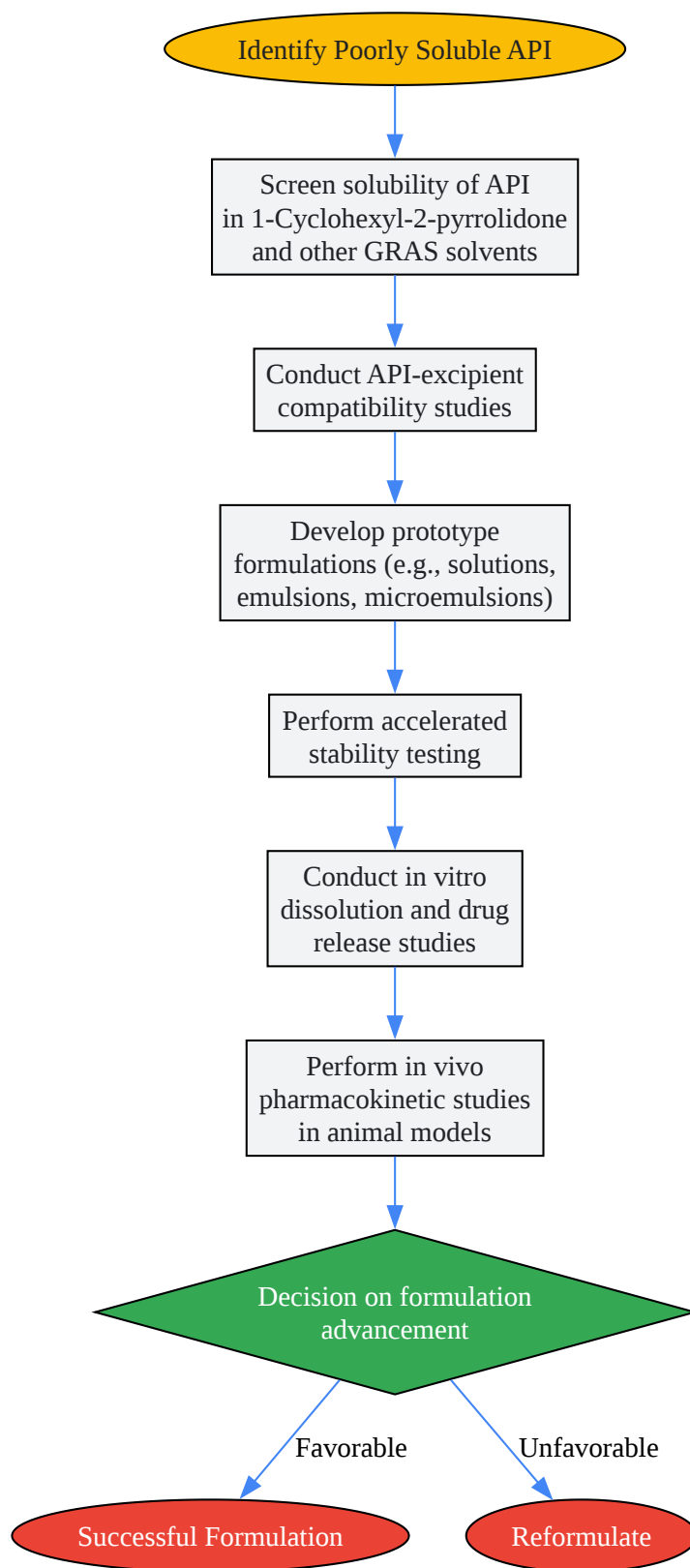
A flowchart of the synthesis of 1-cyclohexyl-2-pyrrolidone.

Applications in Research and Development

1-Cyclohexyl-2-pyrrolidone is primarily utilized as a versatile solvent and chemical intermediate. Its applications are relevant to various aspects of research and drug development.

- **Pharmaceutical Formulations:** Due to its broad solvency, it has potential as a solvent or co-solvent in drug formulations to enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs).[\[7\]](#)
- **Chemical Synthesis:** It serves as a reaction medium and a building block in the synthesis of more complex molecules.[\[7\]](#)
- **Polymer Chemistry:** Its ability to dissolve a wide range of polymers makes it useful in polymer research and processing.
- **Electronics Industry:** It is used as a photoresist stripper and in cleaning applications for manufacturing electronic components.[\[5\]](#)[\[7\]](#)
- **Textiles:** It acts as a dye carrier in the textile industry.[\[5\]](#)

Logical Workflow for Solvent Selection in Pharmaceutical Formulations



[Click to download full resolution via product page](#)

Workflow for evaluating 1-cyclohexyl-2-pyrrolidone as a solvent.

Toxicological Profile

The toxicological data for 1-cyclohexyl-2-pyrrolidone indicates moderate acute toxicity and potential for skin and eye irritation.

Toxicity Endpoint	Species	Route	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	Rat	Oral	370 mg/kg	[1][8]
LD ₅₀	Rabbit	Oral	657 mg/kg	
LD ₅₀	Rabbit	Dermal	1600 mg/kg	
LC ₅₀ (Lethal Concentration, 50%)	Rat	Inhalation	120 ppm/1hr	
Skin Irritation	Rabbit	Dermal	Severe	
Eye Irritation	Rabbit	Ocular	Severe	

Experimental Protocols for Toxicological Studies

Detailed experimental protocols for the specific toxicity studies cited for 1-cyclohexyl-2-pyrrolidone are not readily available in the public domain. However, these studies generally follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (Following OECD Guideline 401, now superseded, but historically relevant):[9]

- Animal Selection: Healthy, young adult rodents of a single strain are used.[9] For a given test, animals are of the same sex.[9]
- Housing and Environment: Animals are housed in a controlled environment with a temperature of approximately 22°C (± 3°) and relative humidity of 30-70%.[9]
- Fasting: Animals are fasted overnight (for rats) before administration of the test substance.[9]

- **Dose Administration:** The test substance is administered in a single dose by gavage.[9] The volume administered is typically limited (e.g., not exceeding 1 ml/100 g body weight for rodents).[9]
- **Observation:** Animals are observed for mortality, signs of toxicity, and behavioral changes for a set period (typically 14 days).
- **Data Analysis:** The LD₅₀ value is calculated statistically from the mortality data at different dose levels.[9]

Signaling Pathways and Mechanism of Action

Currently, there is a lack of scientific literature describing specific signaling pathways or a defined biological mechanism of action for 1-cyclohexyl-2-pyrrolidone in the context of drug development. Its biological effects are primarily understood in the context of toxicology and its properties as a solvent. The pyrrolidinone chemical class itself is of interest in medicinal chemistry for its presence in various bioactive molecules.[10][11] However, 1-cyclohexyl-2-pyrrolidone is not typically studied for its direct pharmacological activity. Its main relevance to drug development is its potential use as a pharmaceutical excipient.[7]

In conclusion, 1-cyclohexyl-2-pyrrolidone is a well-characterized compound with established industrial applications and potential as a pharmaceutical solvent. While extensive data on its physicochemical properties and a general understanding of its toxicology exist, further research would be necessary to elucidate any specific biological mechanisms of action if it were to be considered for applications beyond its current uses.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Cyclohexyl-2-pyrrolidone | C₁₀H₁₇NO | CID 81278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy N-Cyclohexyl-2-pyrrolidone | 6837-24-7 [smolecule.com]

- 3. ashland.com [ashland.com]
- 4. chemwhat.com [chemwhat.com]
- 5. N-Cyclohexyl-2-pyrrolidone - Wikipedia [en.wikipedia.org]
- 6. Synthesis routes of 1-Cyclohexylpyrrolidine [benchchem.com]
- 7. nbinnco.com [nbinnco.com]
- 8. N-Cyclohexyl-2-pyrrolidinone - Hazardous Agents | Haz-Map [haz-map.com]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. Exploring variations of pyrrolidine-2-ones for enhanced biological activity | Poster Board #923 - American Chemical Society [acs.digitellinc.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Cyclohexyl-2-pyrrolidone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1352309#cas-number-and-iupac-name-for-2-cyclohexylpyrrolidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com